

3-Amino-4-chlorobenzonitrile safety data sheet (SDS) and handling

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Compound of Interest

Compound Name: 3-Amino-4-chlorobenzonitrile

Cat. No.: B1266679

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An In-Depth Technical Guide to the Safe Handling of 3-Amino-4-chlorobenzonitrile

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data, handling procedures, and emergency protocols for **3-Amino-4-chlorobenzonitrile** (CAS No: 53312-79-1).

Chemical and Physical Properties

3-Amino-4-chlorobenzonitrile is a solid, appearing as a light yellow to orange powder or crystal.^[1] It is soluble in methanol.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C ₇ H ₅ CIN ₂	[2]
Molecular Weight	152.58 g/mol	[2]
CAS Number	53312-79-1	
EC Number	258-471-5	
Appearance	Solid, powder to crystal	[1]
Color	Light yellow to Yellow to Orange	[1]
Melting Point	87-91 °C	[1]
Boiling Point	292.0 ± 20.0 °C (Predicted)	[1]
Density	1.33 ± 0.1 g/cm ³ (Predicted)	[1]
pKa	0.85 ± 0.10 (Predicted)	[1]

Hazard Identification and Safety Data

3-Amino-4-chlorobenzonitrile is classified as a hazardous substance. The signal word for this chemical is "Warning". It poses risks of being harmful if swallowed, causing skin and serious eye irritation, and may cause respiratory irritation. It may also cause an allergic skin reaction.

Hazard Classification	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Irritation	H315	Causes skin irritation
Skin Sensitization	H317	May cause an allergic skin reaction
Eye Irritation	H319	Causes serious eye irritation
Specific target organ toxicity — Single exposure	H335	May cause respiratory irritation

Source: Sigma-Aldrich

Safe Handling and Experimental Protocols

Proper handling of **3-Amino-4-chlorobenzonitrile** is crucial to minimize exposure and ensure laboratory safety. The following protocols are based on established safety guidelines for hazardous chemicals.

Engineering Controls

- **Ventilation:** All work with this compound, especially when handling the powder form, should be conducted in a properly functioning chemical fume hood to avoid inhalation of dust.^{[3][4]} Ensure adequate ventilation in the work area.^[5]
- **Safety Equipment:** Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.^[5]

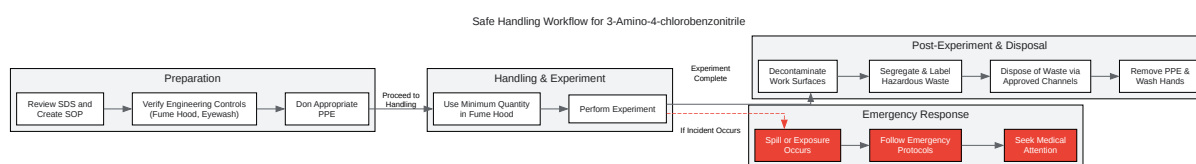
Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:^[5]

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[5]
- **Skin Protection:**
 - **Gloves:** Wear appropriate protective gloves to prevent skin contact. Inspect gloves for any damage before use.^[6]
 - **Clothing:** Wear protective clothing to prevent skin exposure.^[5] A lab coat is required.
- **Respiratory Protection:** For operations where dust may be generated, use a dust mask (type N95, US) or a suitable respirator.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe dust.[5]
- Wash hands and any exposed skin thoroughly after handling.[5]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[6][7]
- Use the minimum quantity necessary for the procedure to reduce risk.[4]
- Whenever possible, use pre-mixed solutions to avoid handling the powder.[4]



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Caption: Logical workflow for the safe handling of **3-Amino-4-chlorobenzonitrile**.

Storage and Incompatibility

- **Storage Conditions:** Store in a dry, cool, and well-ventilated place.[5] Keep the container tightly closed.[5] The recommended storage temperature is room temperature in an inert atmosphere, kept in a dark place.[1] This compound is classified under Storage Class 11: Combustible Solids.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.[5] General guidelines for nitriles suggest avoiding strong acids and bases as well.[7]

First Aid and Emergency Procedures

In case of exposure, immediate action is critical. Follow these first-aid measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[5] Rinse mouth.
- In Case of Skin Contact: Wash off with plenty of soap and water.[5] If skin irritation or a rash occurs, seek medical attention. Take off contaminated clothing and wash it before reuse.[3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing.[5] If eye irritation persists, get medical advice/attention.
- If Inhaled: Move the person into fresh air. If breathing is difficult, provide respiratory support.
- Accidental Release: In case of a spill, prevent further leakage if it is safe to do so.[3] Absorb the spill with an inert, liquid-binding material (e.g., diatomite) and dispose of the contaminated material in an approved waste disposal plant.[3][5] Ensure the area is well-ventilated.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste. Handle uncleaned containers as you would the product itself. Dispose of contents and container to an approved waste disposal plant.[5]

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